

# Bis(dichlorosilyl)methane CAS number and chemical properties

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## Compound of Interest

Compound Name: *Bis(dichlorosilyl)methane*

Cat. No.: *B095708*

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## An In-depth Technical Guide to Bis(dichlorosilyl)methane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **bis(dichlorosilyl)methane**, a key intermediate in organosilicon chemistry. This document details its chemical properties, synthesis, and reactivity, offering valuable information for professionals in research and development.

## Chemical Identity and Properties

**Bis(dichlorosilyl)methane**, with the CAS number 18081-42-0, is a versatile bifunctional organosilicon compound.<sup>[1][2][3]</sup> Its structure features two dichlorosilyl groups attached to a central methylene bridge.

Table 1: Chemical and Physical Properties of **Bis(dichlorosilyl)methane**

Property	Value	Source
CAS Number	18081-42-0	[1][2][3]
Molecular Formula	CH <sub>2</sub> Cl <sub>4</sub> Si <sub>2</sub>	[2]
Molecular Weight	212.0 g/mol	[1][2]
Appearance	Colorless liquid	[1]
Refractive Index (n <sub>20/D</sub> )	1.468	[1]
Boiling Point	Not specified	[1]
Melting Point	Not specified	
Density	Not specified	[1]
InChI Key	MJDRMXBTLIZHHH-UHFFFAOYSA-N	[1]

Note: Specific values for boiling point, melting point, and density are not readily available in published literature.

## Synthesis of Bis(dichlorosilyl)methane

The primary industrial synthesis of **bis(dichlorosilyl)methane** is a modified "direct process," a cornerstone of organosilicon chemistry.[1] This process involves the reaction of elemental silicon with a mixture of methylene chloride (CH<sub>2</sub>Cl<sub>2</sub>) and hydrogen chloride (HCl) in the presence of a copper catalyst.[1]

The addition of hydrogen chloride is a critical optimization that suppresses the decomposition of methylene chloride and reduces the formation of undesirable polymeric carbosilanes.[1] The reaction is typically carried out in a stirred bed reactor at temperatures ranging from 260 to 340°C.[4] Research has indicated that an optimal molar ratio of methylene chloride to hydrogen chloride for the synthesis is 1:4.[1] This process yields **bis(dichlorosilyl)methane** and (dichlorosilyl)(trichlorosilyl)methane as the major products.[1]

## Experimental Protocol: Direct Synthesis

The following is a representative experimental protocol for the synthesis of **bis(dichlorosilyl)methane** based on the direct process.

Materials:

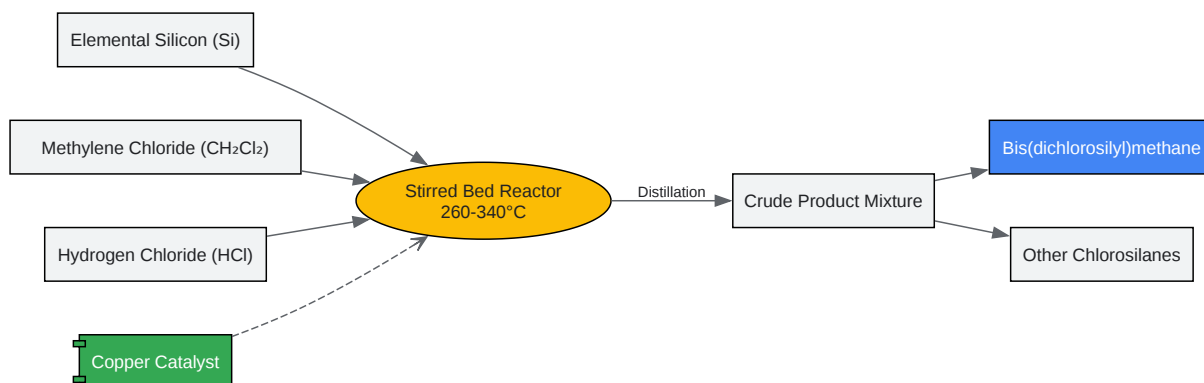
- Elemental silicon powder
- Copper catalyst
- Methylene chloride ( $\text{CH}_2\text{Cl}_2$ )
- Hydrogen chloride (HCl) gas
- Inert gas (e.g., Argon or Nitrogen)

Equipment:

- Stirred bed reactor equipped with a gas inlet, outlet, and temperature control system
- Condenser and collection flask
- Distillation apparatus

Procedure:

- The stirred bed reactor is charged with elemental silicon powder and a copper catalyst under an inert atmosphere.
- The reactor is heated to the reaction temperature, typically between  $260^\circ\text{C}$  and  $340^\circ\text{C}$ .
- A gaseous mixture of methylene chloride and hydrogen chloride, with a molar ratio of approximately 1:4, is introduced into the reactor.
- The reaction is allowed to proceed, and the volatile products are passed through a condenser and collected.
- The collected crude product, a mixture of chlorosilanes, is then purified by fractional distillation to isolate **bis(dichlorosilyl)methane**.



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Caption: Direct Synthesis of **Bis(dichlorosilyl)methane**.

## Chemical Reactivity and Applications

The reactivity of **bis(dichlorosilyl)methane** is dominated by the highly susceptible silicon-chlorine (Si-Cl) bonds, which are prone to nucleophilic substitution. This reactivity makes it a valuable precursor for a wide range of organosilicon compounds and materials.

### Nucleophilic Substitution Reactions

The Si-Cl bonds can be readily cleaved by various nucleophiles, allowing for the introduction of different functional groups.

- **Alcoholysis:** Reaction with alcohols (ROH) in the presence of a hydrogen chloride scavenger (e.g., a tertiary amine) yields bis(dialkoxysilyl)methanes. These derivatives are important intermediates in the synthesis of silicon-containing polymers and materials.
- **Aminolysis:** Reaction with primary or secondary amines (R<sub>2</sub>NH) results in the formation of bis(diaminosilyl)methanes.

## Experimental Protocol: General Nucleophilic Substitution (Alcoholysis Example)

The following is a generalized experimental protocol for the alcoholysis of **bis(dichlorosilyl)methane**.

Materials:

- **Bis(dichlorosilyl)methane**
- Anhydrous alcohol (e.g., ethanol)
- Anhydrous non-polar solvent (e.g., toluene or hexane)
- Tertiary amine (e.g., triethylamine)
- Inert gas (e.g., Argon or Nitrogen)

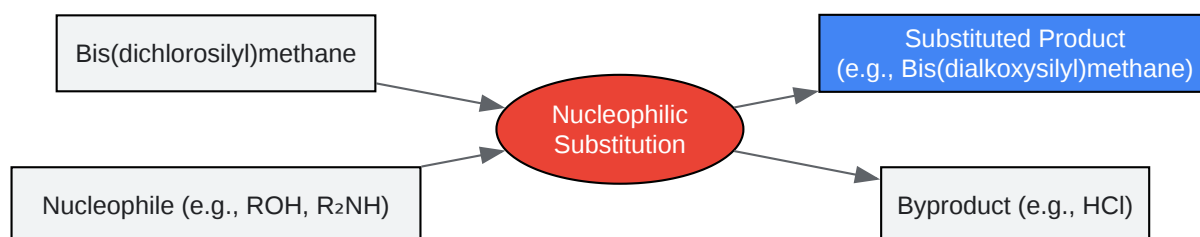
Equipment:

- Three-neck round-bottom flask equipped with a dropping funnel, condenser, and magnetic stirrer
- Inert atmosphere setup (e.g., Schlenk line)
- Filtration apparatus

Procedure:

- A solution of **bis(dichlorosilyl)methane** in an anhydrous non-polar solvent is prepared in the three-neck flask under an inert atmosphere.
- A solution of the alcohol and a tertiary amine in the same solvent is added dropwise to the stirred solution of **bis(dichlorosilyl)methane** at a controlled temperature (typically 0°C to room temperature).
- After the addition is complete, the reaction mixture is stirred for several hours at room temperature or with gentle heating to ensure complete reaction.

- The resulting mixture, containing the product and the amine hydrochloride salt, is filtered to remove the salt.
- The solvent is removed from the filtrate under reduced pressure, and the resulting crude product can be further purified by distillation.



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Caption: General Nucleophilic Substitution of **Bis(dichlorosilyl)methane**.

## Applications in Materials Science

A significant application of **bis(dichlorosilyl)methane** is as a monomer for the synthesis of polycarbosilanes. These polymers serve as precursors to silicon carbide (SiC) fibers, which are known for their high strength and thermal stability, making them valuable in the aerospace and other high-performance industries.<sup>[1]</sup> The bifunctional nature of **bis(dichlorosilyl)methane** allows it to act as a cross-linking agent in polymer chemistry.

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## References

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